

Precision Synthesis and Validation of Doxofylline-d4

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Compound of Interest

Compound Name: Doxofylline-d4

CAS No.: 1346599-13-0

Cat. No.: B584288

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Executive Summary

Doxofylline-d4 is the critical internal standard for the quantification of Doxofylline in human plasma/serum. Unlike structural analogs (e.g., caffeine or imipramine), **Doxofylline-d4** co-elutes with the analyte, effectively compensating for matrix effects, ionization suppression, and extraction variability.

This protocol outlines a convergent two-stage synthesis:

- Precursor Synthesis: Preparation of 2-(bromomethyl)-1,3-dioxolane-d4 via transacetalization.
- Coupling: N-alkylation of Theophylline with the deuterated linker.

Part 1: Strategic Rationale & Retrosynthesis

The Bioanalytical Challenge

In LC-MS/MS, Doxofylline (MW 266.25) is typically monitored via the transition 267.1

181.1. The product ion (m/z 181) corresponds to the protonated theophylline core () after the loss of the dioxolane side chain.

To function as a valid IS, **Doxofylline-d4** must:

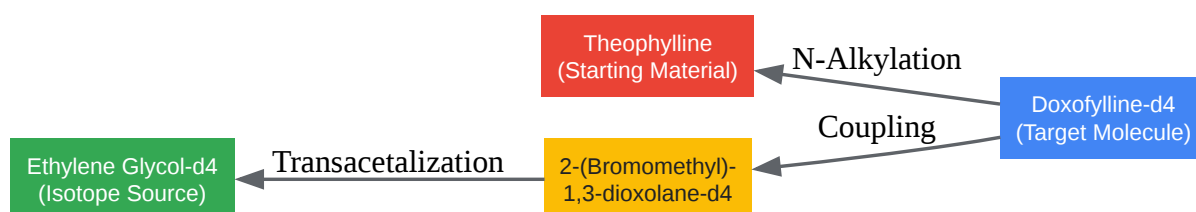
- Have a mass shift of +4 Da (Parent m/z 271).
- Lose the label during fragmentation to yield the same or predictable daughter ion. By placing the d4 label on the ethylene glycol moiety of the dioxolane ring, the fragmentation cleaves the side chain, yielding the common fragment m/z 181 (or a specific d4-containing neutral loss), confirming the structure.

Retrosynthetic Analysis

The synthesis disconnects at the

-methylene bond.

- Fragment A: Theophylline (commercial).
- Fragment B: 2-(Bromomethyl)-1,3-dioxolane-d4.^[1]
 - Source of Deuterium: Ethylene glycol-d4 (99 atom % D).



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Figure 1: Retrosynthetic strategy isolating the deuterium source to the dioxolane ring formation.

Part 2: Detailed Synthesis Protocol

Stage 1: Synthesis of 2-(Bromomethyl)-1,3-dioxolane-d4

This step transfers the deuterium from ethylene glycol-d4 to the alkylating agent.

Reagents:

- Bromoacetaldehyde dimethyl acetal (10 mmol)
- Ethylene glycol-1,1,2,2-d4 (11 mmol, >99 atom % D)
- p-Toluenesulfonic acid (pTSA) (catalytic amount, 0.5 mmol)
- Toluene (Anhydrous)

Protocol:

- Setup: Equip a 50 mL round-bottom flask with a Dean-Stark trap and a reflux condenser.
- Mixing: Add Bromoacetaldehyde dimethyl acetal (1.7 g) and Ethylene glycol-d4 (0.7 g) to Toluene (20 mL). Add pTSA (anhydrous).
- Reaction: Reflux at 110°C for 4-6 hours. The reaction is driven by the removal of methanol (azeotrope or equilibrium shift).
 - Mechanism:[\[2\]](#)[\[3\]](#) Acid-catalyzed transacetalization. The methoxy groups are exchanged for the deuterated diol.
- Workup: Cool to room temperature (RT). Wash with saturated (2 x 10 mL) to neutralize acid. Wash with brine.
- Purification: Dry organic layer over . Remove solvent via rotary evaporation.
- Distillation: Purify the residue by vacuum distillation (approx. 80-82°C at 25 mmHg) to obtain a clear liquid.
 - Yield Expectation: 70-80%.[\[4\]](#)[\[5\]](#)

Stage 2: Coupling to Form Doxofylline-d4

Reagents:

- Theophylline (anhydrous) (5 mmol)
- 2-(Bromomethyl)-1,3-dioxolane-d4 (from Stage 1) (6 mmol)
- Potassium Carbonate () (anhydrous, 10 mmol)
- DMF (Dimethylformamide) or Acetone (20 mL)

Protocol:

- Activation: In a 100 mL flask, suspend Theophylline (0.90 g) and (1.38 g) in DMF (15 mL). Stir at 60°C for 30 minutes to ensure deprotonation at .
- Addition: Add 2-(Bromomethyl)-1,3-dioxolane-d4 (approx 1.0 g) dropwise over 10 minutes.
- Coupling: Heat the mixture to 90-100°C for 6-8 hours.
 - Monitoring: Check TLC (CHCl₃:MeOH 9:1). Theophylline () should disappear; Product () appears.
- Quenching: Cool to RT. Pour the mixture into ice-cold water (50 mL).
- Extraction: Extract with Ethyl Acetate (3 x 30 mL). Combine organic layers.
- Washing: Wash with water (2x) and brine (1x) to remove DMF.
- Crystallization: Evaporate solvent. Recrystallize the crude solid from hot Ethanol or Ethanol/Water (9:1).
- Final Product: White crystalline powder.

Part 3: Characterization & Validation

Nuclear Magnetic Resonance (NMR)

The absence of the ethylene bridge protons is the primary confirmation of d4 incorporation.

Nucleus	Chemical Shift (ppm)	Multiplicity	Assignment	Doxofylline-d4 Status
H	7.98	s, 1H	H-8 (Purine)	Present
H	5.20	t, 1H	O-CH-O (Acetal H)	Present
H	4.35	d, 2H	N-CH ₂ -CH	Present
H	3.80 - 4.20	m, 4H	O-CH ₂ -CH ₂ -O	ABSENT (Silent)
H	3.45, 3.25	s, 6H	N-CH ₃ (x2)	Present

Mass Spectrometry (LC-MS/MS)[6]

- Instrument: Triple Quadrupole MS (ESI+).
- Method: Direct infusion or FIA.

Fragmentation Logic:

- Parent Ion: m/z 271.1
 - . (Shifted +4 from 267.1).
- Primary Daughter: m/z 181.1.
 - Pathway: Cleavage of the N-C bond connecting the side chain. The charge remains on the imidazole ring of the xanthine.

- Result: The d4-label is contained in the neutral dioxolane fragment which is lost. The detected daughter ion (181) is identical to the non-deuterated drug, confirming the core structure is intact.

Isotopic Purity Calculation

Calculate enrichment based on the HRMS intensities of the M+0 (267), M+3 (270), and M+4 (271) peaks.

Target: >98% isotopic purity to prevent "cross-talk" in the blank channel.

Part 4: Bioanalytical Workflow Visualization

The following diagram illustrates the validated workflow for using **Doxofylline-d4** in a clinical pharmacokinetic study.



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Figure 2: Validated LC-MS/MS workflow utilizing **Doxofylline-d4** for pharmacokinetic profiling.

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